

Physical and chemical properties of 21-Deoxyneridienone B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 21-Deoxyneridienone B

Cat. No.: B110844

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An In-depth Technical Guide to 21-Deoxyneridienone B

For Researchers, Scientists, and Drug Development Professionals

Introduction

21-Deoxyneridienone B is a naturally occurring steroidal compound. While extensive research on its biological activities is still emerging, its structural class suggests potential for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the known physical and chemical properties of **21-Deoxyneridienone B**, compiled from available scientific literature and chemical databases.

Core Physical and Chemical Properties

At present, detailed experimental data for **21-Deoxyneridienone B** remains limited in publicly accessible literature. The following tables summarize the available quantitative data.

Table 1: General and Physical Properties of **21-Deoxyneridienone B**

Property	Value	Source
CAS Number	924910-83-8	ChemicalBook
Molecular Formula	C ₂₁ H ₂₈ O ₃	ChemFaces
Molecular Weight	328.5 g/mol	ChemFaces
Appearance	Powder	Clementia Biotech
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.	ChemFaces

Table 2: Computed Physicochemical Properties of **21-Deoxyneridienone B**

Property	Value	Source
Density	1.2±0.1 g/cm ³	Kuujia.com
Boiling Point	522.6±50.0 °C at 760 mmHg	Kuujia.com
Flash Point	284.0±26.6 °C	Kuujia.com
Refractive Index	1.568	Kuujia.com
Polar Surface Area	54.37 Å ²	Kuujia.com
LogP	4.14	Kuujia.com
Vapor Pressure	0.0±3.1 mmHg at 25°C	Kuujia.com
Molar Refractivity	94.3±0.4 cm ³	Kuujia.com

Spectroscopic Data

Detailed experimental spectra for **21-Deoxyneridienone B** are not widely available. However, one study involving the analysis of chemical constituents in *Salvia miltiorrhiza* identified a compound with the same molecular formula and mass.

Mass Spectrometry:

A study on the therapeutic effects of *Salvia miltiorrhiza* on adenomyosis identified **21-Deoxyneridienone B** through UHPLC-MS analysis. The observed mass-to-charge ratio was:

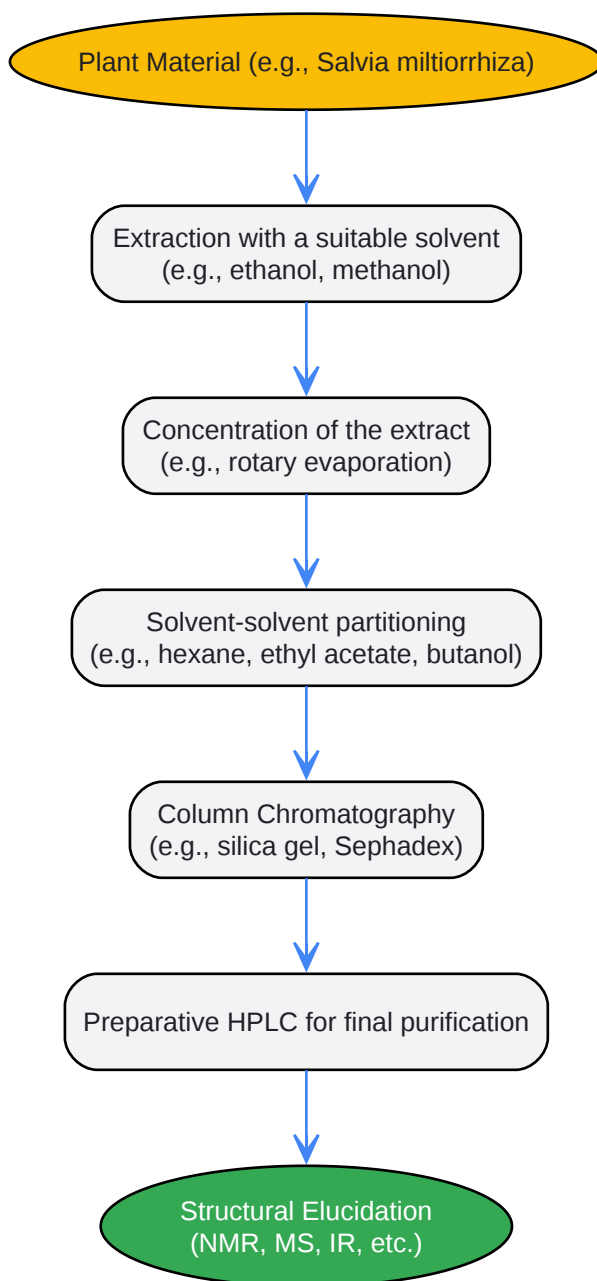
- m/z : 373.2026137 $[M+FA-H]^-$ in negative ionization mode.

Further detailed 1H -NMR, ^{13}C -NMR, and IR spectral data from isolated and purified samples are required for complete structural confirmation and characterization.

Experimental Protocols

Detailed experimental protocols for the synthesis or isolation of **21-Deoxyneridienone B** are not yet published in peer-reviewed journals. However, its identification as a constituent of *Salvia miltiorrhiza* suggests that standard phytochemical isolation techniques would be applicable.

A general workflow for the isolation of similar natural products from plant material is outlined below.



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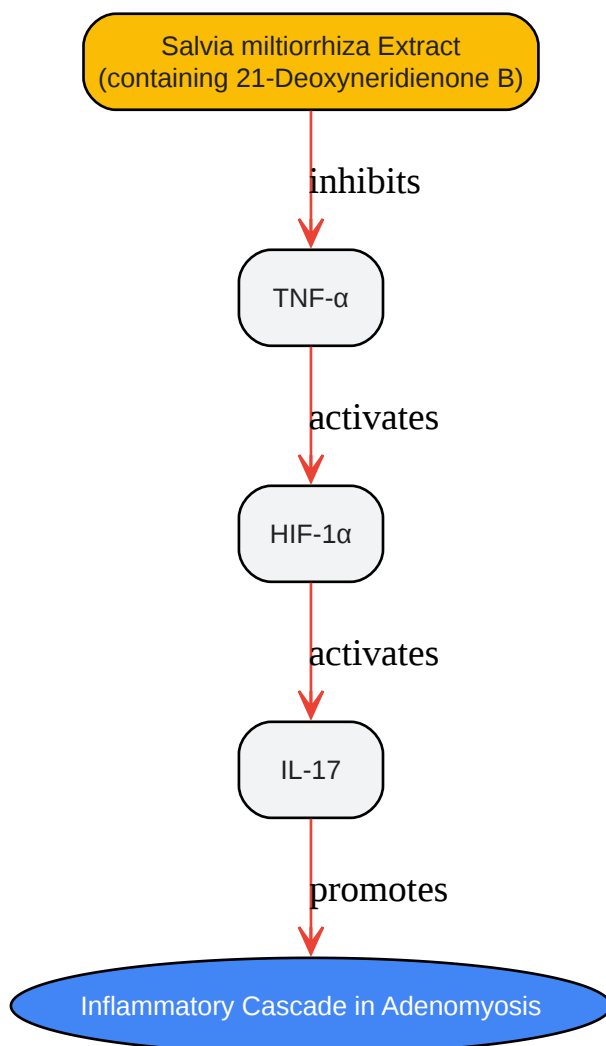
Caption: A generalized workflow for the isolation and characterization of natural products from plant sources.

Biological Activity and Signaling Pathways

To date, there are no specific studies published that detail the biological activities or the mechanism of action of **21-Deoxynерidienone B**. The study that identified its presence in *Salvia miltiorrhiza* focused on the overall therapeutic effects of the plant extract on

adenomyosis by inhibiting the TNF- α /HIF-1 α /IL-17-driven inflammatory cascade. While **21-Deoxyneridienone B** was identified as a component, its individual contribution to this activity was not elucidated.

The logical relationship for the proposed anti-inflammatory mechanism of the *Salvia miltiorrhiza* extract containing **21-Deoxyneridienone B** is depicted below.



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Caption: Proposed inhibitory action of *Salvia miltiorrhiza* extract on an inflammatory signaling pathway.

Conclusion and Future Directions

21-Deoxyneridienone B is a steroidal compound that has been identified in *Salvia miltiorrhiza*. While basic physicochemical properties have been computed, there is a notable lack of comprehensive experimental data, including detailed spectroscopic analyses and biological activity studies.

Future research should focus on:

- The isolation and purification of **21-Deoxyneridienone B** in sufficient quantities for thorough characterization.
- Complete structural elucidation using 1D and 2D NMR spectroscopy.
- Determination of its absolute stereochemistry.
- Screening for a wide range of biological activities, particularly focusing on anti-inflammatory and other activities suggested by the therapeutic uses of *Salvia miltiorrhiza*.
- Investigation of its mechanism of action and potential molecular targets.

This foundational work will be crucial for unlocking the potential of **21-Deoxyneridienone B** as a lead compound in drug discovery and development.

- To cite this document: BenchChem. [Physical and chemical properties of 21-Deoxyneridienone B]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b110844#physical-and-chemical-properties-of-21-deoxyneridienone-b\]](https://www.benchchem.com/product/b110844#physical-and-chemical-properties-of-21-deoxyneridienone-b)

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